

Essential Guide to the Proper Disposal of GSK143

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Compound of Interest

Compound Name: GSK143

Cat. No.: B612048

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the proper disposal of **GSK143**, a spleen tyrosine kinase (Syk) inhibitor. In the absence of specific disposal protocols from the manufacturer, the following procedures are based on established best practices for the disposal of research-grade chemicals.

Hazard Profile and Safety Precautions

While a comprehensive toxicological profile for **GSK143** is not readily available, it should be handled as a potentially hazardous substance. Standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE), such as safety glasses, chemical-resistant gloves, and a laboratory coat. All handling of **GSK143** should be conducted in a well-ventilated area or a chemical fume hood to minimize the risk of inhalation.

Quantitative Data for GSK143

The following table summarizes the key quantitative data for **GSK143**, compiled from various suppliers.^{[1][2][3]}

| Property | Value |
|---------------------|---|
| Molecular Weight | 342.403 g/mol (free base)[2] |
| | 415.32 g/mol (dihydrochloride salt)[1][3] |
| Molecular Formula | C17H22N6O2[2] |
| CAS Number | 1240390-27-5 (free base)[2] |
| | 2341796-81-2 (dihydrochloride salt)[1] |
| Purity | ≥98%[1][3] |
| Solubility | Soluble to 100 mM in water and DMSO[1] |
| Storage Temperature | -20°C[1] |

Step-by-Step Disposal Protocol

The proper disposal of **GSK143** and associated materials must adhere to local, state, and federal regulations. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

1. Unused or Expired **GSK143** (Solid Form):

- Do not dispose of solid **GSK143** in the regular trash.
- The original container with the unused or expired product should be securely sealed.
- Place the sealed container in a designated and clearly labeled hazardous waste receptacle.

2. **GSK143** Solutions:

- Do not pour solutions containing **GSK143** down the drain.
- Collect all solutions in a dedicated, sealed, and clearly labeled hazardous waste container.
- The waste container must be chemically compatible with the solvent used to prepare the solution.

3. Contaminated Materials:

- All materials that have come into direct contact with **GSK143**, including pipette tips, tubes, gloves, and absorbent paper, are considered contaminated.
- Collect these materials in a designated hazardous waste bag or container.
- The container must be clearly labeled as "Hazardous Waste" and should specify "**GSK143** contaminated materials."

4. Decontamination of Glassware and Equipment:

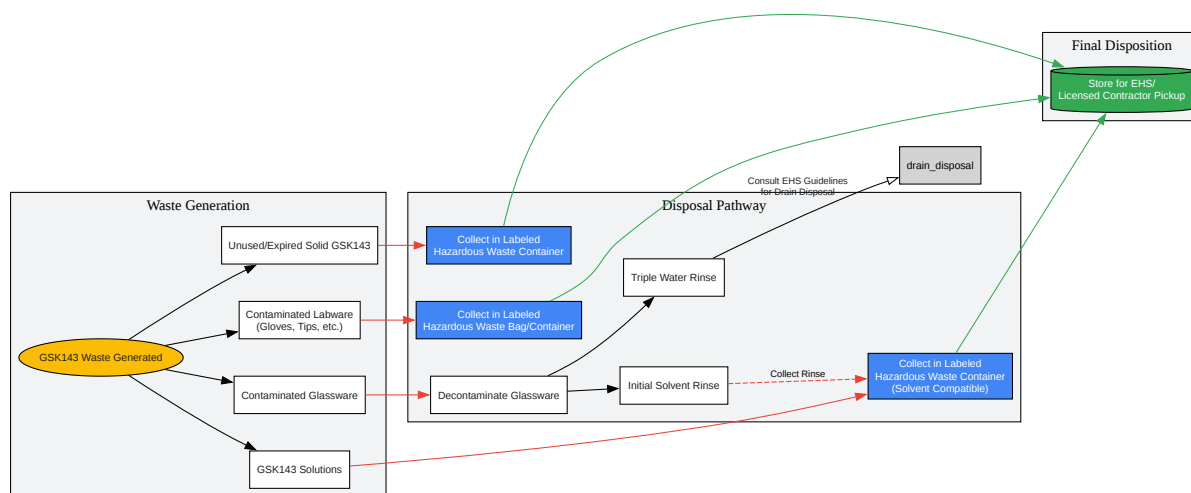
- Thoroughly rinse any glassware or equipment that has been in contact with **GSK143** with a suitable solvent (e.g., ethanol or acetone).
- Collect the initial solvent rinse as hazardous waste.
- Following the initial solvent rinse, perform a triple rinse with water. The disposal of the water rinsate should be in accordance with your institution's EHS guidelines.

5. Waste Storage and Collection:

- Store all hazardous waste containers in a designated, secure, and well-ventilated area.
- Ensure that the storage area is away from incompatible materials.
- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **GSK143** and related materials.



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Caption: Decision workflow for the proper disposal of **GSK143** and associated contaminated materials.

This guidance is intended to supplement, not replace, the specific protocols and regulations established by your institution's Environmental Health and Safety department. Always prioritize institutional and regulatory compliance in all waste disposal procedures.

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References

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